

A Comprehensive Technical Guide to Nitrosulfonazo III: Properties and Applications

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Compound of Interest

Compound Name: Nitrosulfonazo III

Cat. No.: B1148275

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Introduction

Nitrosulfonazo III is a complex organic dye and analytical reagent recognized for its utility in various chemical analyses. Its intricate molecular structure, featuring multiple functional groups, allows it to act as a sensitive chromogenic indicator, particularly for the determination of metal ions and sulfur-containing compounds. This technical guide provides an in-depth overview of the physical and chemical properties of **Nitrosulfonazo III**, alongside detailed experimental protocols for its application and a visualization of its mechanism of action.

Physical and Chemical Properties

Nitrosulfonazo III is a dark-green to black powder.^[1] Its chemical stability is robust under standard conditions, though it is incompatible with strong oxidizing agents.^[1] The compound's extensive sulfonation contributes to its solubility in aqueous solutions.

Table 1: Physical and Chemical Properties of Nitrosulfonazo III

Property	Value	Reference
IUPAC Name	4,5-dihydroxy-3,6-bis[(4-nitro-2-sulfophenyl)diazenyl]naphthalene-2,7-disulfonic acid	[2]
Synonyms	2,7-Bis(4-nitro-2-sulfophenylazo)chromotropic acid tetrasodium salt	[3]
CAS Number	1964-89-2	[2]
Molecular Formula	C ₂₂ H ₁₄ N ₆ O ₁₈ S ₄	[2]
Molecular Weight	778.64 g/mol	[2]
Appearance	Dark-green to black powder	[1]
Melting Point	222 °C	[4][5][6]
Solubility	Partly miscible in water	[1]
Stability	Stable under normal conditions. Avoid contact with strong oxidizing agents.	[1]

Core Chemistry and Mechanism of Action

The functionality of **Nitrosulfonazo III** as an analytical reagent is rooted in its ability to form stable, colored complexes with metal ions. The molecule possesses multiple coordination sites, including the azo groups (-N=N-) and the hydroxyl (-OH) groups on the naphthalene core. This chelation with metal ions leads to a shift in the molecule's absorption spectrum, resulting in a distinct color change that can be quantified using spectrophotometry.

The azo-hydrazone tautomerism, a characteristic feature of azo dyes with hydroxyl substituents, also plays a significant role in its chemical reactivity and spectroscopic properties. [2] This equilibrium involves the intramolecular migration of a proton between an oxygen and a nitrogen atom.

Experimental Protocols

Spectrophotometric Determination of Barium

This protocol outlines a general procedure for the determination of barium ions in an aqueous sample using **Nitrosulfonazo III** as a chromogenic indicator.

a. Materials and Reagents:

- **Nitrosulfonazo III** solution (e.g., 0.05% w/v in deionized water)
- Standard barium solution (1000 ppm)
- Buffer solution (pH to be optimized for complex formation, typically slightly acidic to neutral)
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- Deionized water
- Spectrophotometer
- Volumetric flasks and pipettes

b. Preparation of Standard Solutions:

- Prepare a series of barium standard solutions of known concentrations (e.g., 0.5, 1, 2, 5, 10 ppm) by diluting the 1000 ppm stock solution with deionized water.

c. Sample Preparation:

- Adjust the pH of the aqueous sample to the optimal range for complex formation using HCl or NaOH.
- Filter the sample if it contains suspended solids.

d. Measurement Procedure:

- To a set of volumetric flasks, add a fixed volume of the standard solutions and the prepared sample.

- Add a precise volume of the **Nitrosulfonazo III** solution to each flask.
- Add the buffer solution to maintain the optimal pH and dilute to the mark with deionized water.
- Allow the solutions to stand for a specified time to ensure complete complex formation.
- Measure the absorbance of each solution at the wavelength of maximum absorbance for the Ba-**Nitrosulfonazo III** complex using the spectrophotometer. Use a reagent blank (containing all components except barium) to zero the instrument.

e. Data Analysis:

- Construct a calibration curve by plotting the absorbance of the standard solutions against their corresponding concentrations.
- Determine the concentration of barium in the sample by interpolating its absorbance on the calibration curve.

Synthesis of Nitrosulfonazo III

The synthesis of **Nitrosulfonazo III** is a multi-step process involving diazotization and coupling reactions. The following is a generalized outline of the synthetic route.

a. Diazotization:

- 4-Amino-3-nitrobenzenesulfonic acid is dissolved in an acidic medium (e.g., hydrochloric acid).
- The solution is cooled to a low temperature (typically 0-5 °C).
- A solution of sodium nitrite is added dropwise to the cooled solution to form the diazonium salt.

b. Coupling Reaction:

- Chromotropic acid (4,5-dihydroxynaphthalene-2,7-disulfonic acid) is dissolved in an alkaline solution.

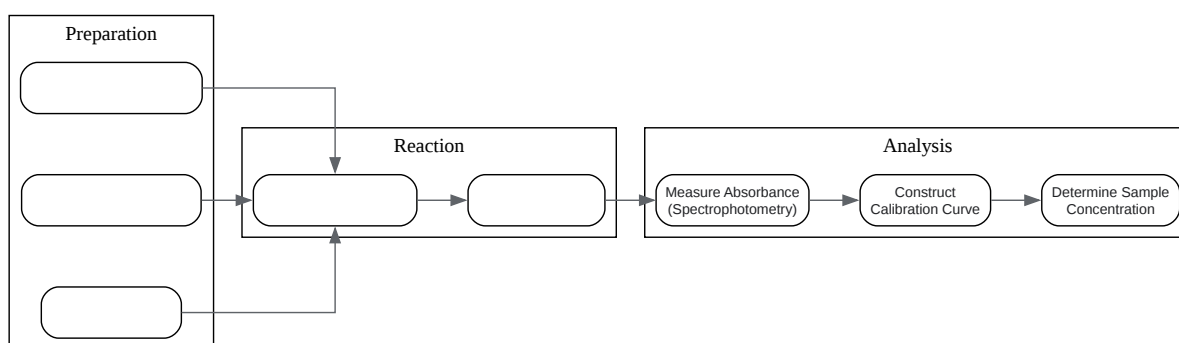
- The freshly prepared diazonium salt solution is slowly added to the chromotropic acid solution while maintaining a low temperature and alkaline pH.
- The coupling reaction occurs at the positions ortho to the hydroxyl groups of the chromotropic acid, resulting in the formation of **Nitrosulfonazo III**.

c. Purification:

- The resulting crude product is purified by precipitation and recrystallization to obtain the final high-purity compound.

Visualizations

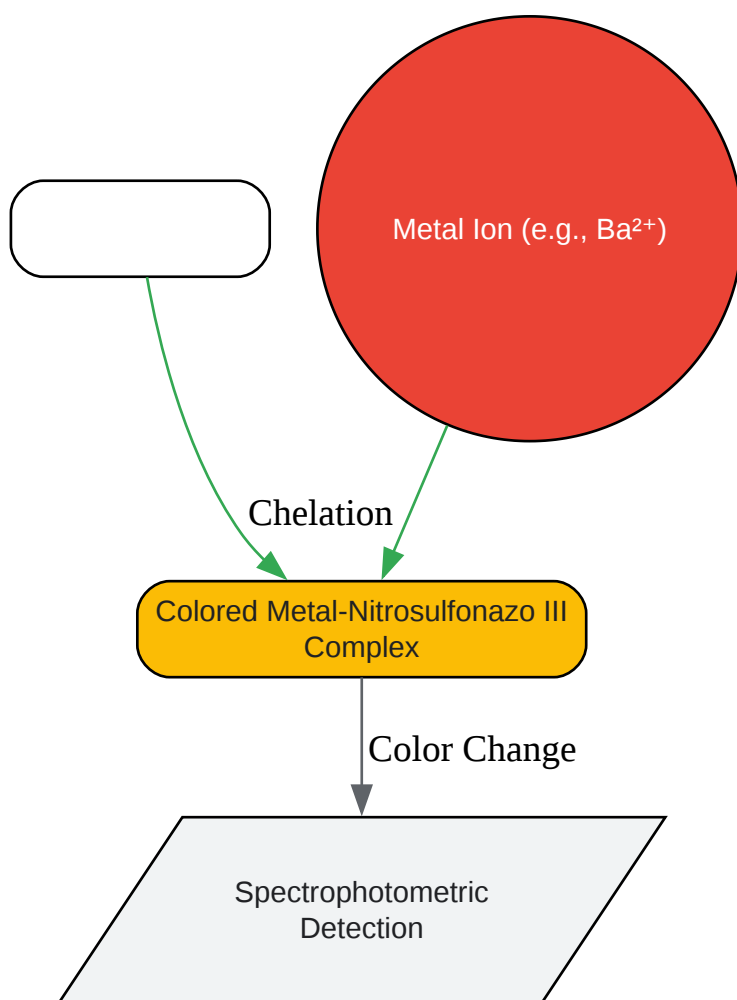
Logical Workflow for Spectrophotometric Analysis



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Caption: Workflow for the spectrophotometric determination of barium using **Nitrosulfonazo III**.

Chelation of a Metal Ion by Nitrosulfonazo III



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Caption: General representation of the chelation reaction between **Nitrosulfonazo III** and a metal ion.

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